

# Cyclizine-d3 safety data sheet information

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## Compound of Interest

Compound Name: Cyclizine-d3

Cat. No.: B13444242

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## Cyclizine-d3: A Technical Safety Profile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Cyclizine-d3**. The information presented is primarily based on the safety data sheets (SDS) for the closely related compound, Cyclizine Hydrochloride. Due to the nature of isotopic labeling, the toxicological and safety profiles of **Cyclizine-d3** are expected to be nearly identical to its non-deuterated counterpart.

## Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of Cyclizine. It is important to note that some data points are not determined in the available safety data sheets.

Property	Value
Chemical Formula	C <sub>18</sub> H <sub>19</sub> D <sub>3</sub> N <sub>2</sub>
Molecular Weight	269.40 g/mol
Appearance	White powder
Odor	Odorless
Melting Point	295-297 °C
Solubility	Soluble in DMSO, methanol, chloroform, alcohol. Slightly soluble in water.
Flash Point	Not applicable
Vapor Pressure	Not applicable
Density	Not determined

## Toxicological Data

Cyclizine is classified as toxic if swallowed, in contact with skin, and fatal if inhaled.<sup>[1][2]</sup> It is also suspected of damaging fertility or the unborn child.<sup>[1][2][3]</sup>

Toxicity Metric	Value	Species
Oral LD50	165 mg/kg	Mouse <sup>[2][3]</sup>
Intraperitoneal LD50	58 mg/kg	Mouse <sup>[2][3]</sup>
Oral Reproductive	225 mg/kg	Rat <sup>[3]</sup>

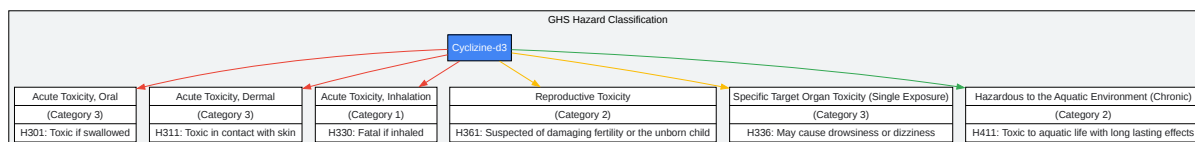
### Experimental Protocols:

Detailed experimental protocols for the determination of the LD50 and reproductive toxicity values are not provided in the reviewed safety data sheets. These studies are typically conducted according to standardized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD). For example, acute oral toxicity is often assessed using OECD Test Guideline 423 (Acute Oral toxicity – Acute Toxic Class Method).

These protocols generally involve the administration of the substance to animals at various dose levels, followed by a period of observation for signs of toxicity and mortality. The LD50, the dose lethal to 50% of the test population, is then calculated.

## Hazard Identification and Classification

**Cyclizine-d3** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The following diagram illustrates its hazard classification.

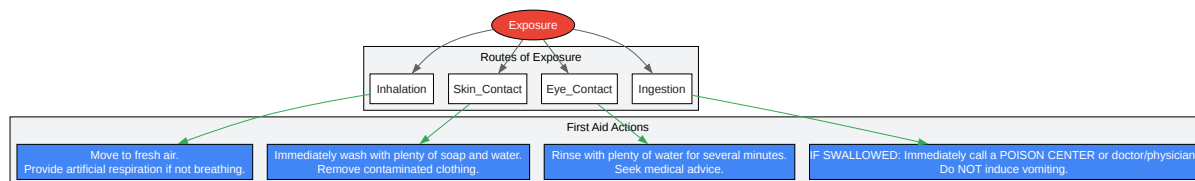


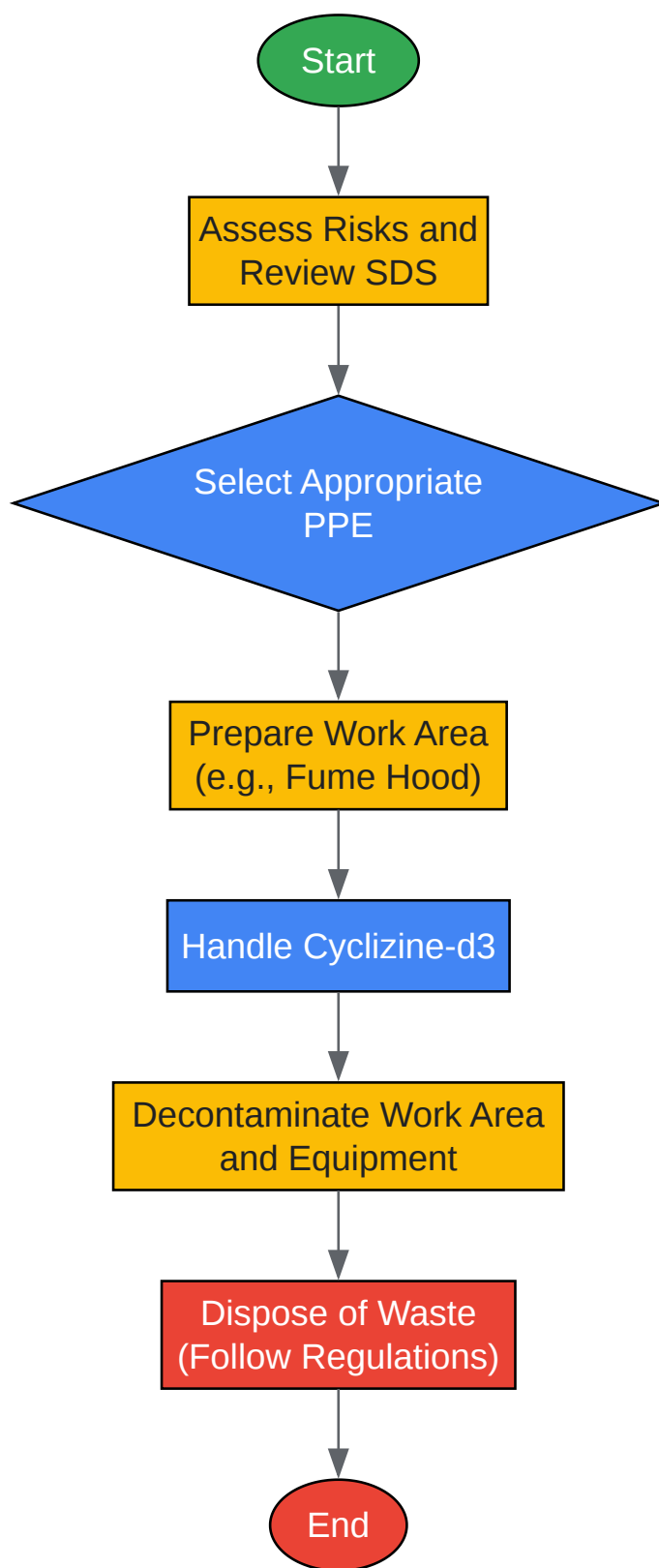
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Caption: GHS Hazard Classification for **Cyclizine-d3**.

## First Aid Measures

In case of exposure to **Cyclizine-d3**, the following first aid measures should be taken.





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